

# Application Notes & Protocols: Dipotassium Tetraborate as a Soluble Neutron Absorber

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## Compound of Interest

Compound Name:	Dipotassium tetraborate; Potassium borate
Cat. No.:	B1143999

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Audience: Researchers, scientists, and nuclear engineering professionals.

**Abstract:** Dipotassium tetraborate ( $K_2B_4O_7$ ) is a highly water-soluble boron-containing compound utilized in nuclear applications as a liquid neutron absorber. Its primary function is to control reactivity in nuclear reactors, particularly in emergency shutdown systems. The efficacy of dipotassium tetraborate hinges on the high thermal neutron capture cross-section of the Boron-10 ( $^{10}B$ ) isotope. These application notes provide an overview of its properties, a logical framework for its use, and detailed protocols for its preparation and qualification.

## Introduction and Principle of Operation

In nuclear reactors, controlling the neutron population is critical for maintaining a safe and stable chain reaction. Neutron absorbers, or "poisons," are materials with a high probability (cross-section) of absorbing neutrons.<sup>[1]</sup> Boron is a widely used neutron absorber due to the high thermal neutron capture cross-section of its  $^{10}B$  isotope, which constitutes about 19.9% of natural boron.<sup>[2][3]</sup>

When a  $^{10}B$  nucleus captures a thermal neutron, it undergoes a nuclear reaction, fissioning into a high-energy alpha particle ( $^4He$ ) and a lithium-7 ( $^7Li$ ) nucleus.<sup>[4][5]</sup> This reaction effectively removes a neutron from the system, thereby reducing the reactor's reactivity.

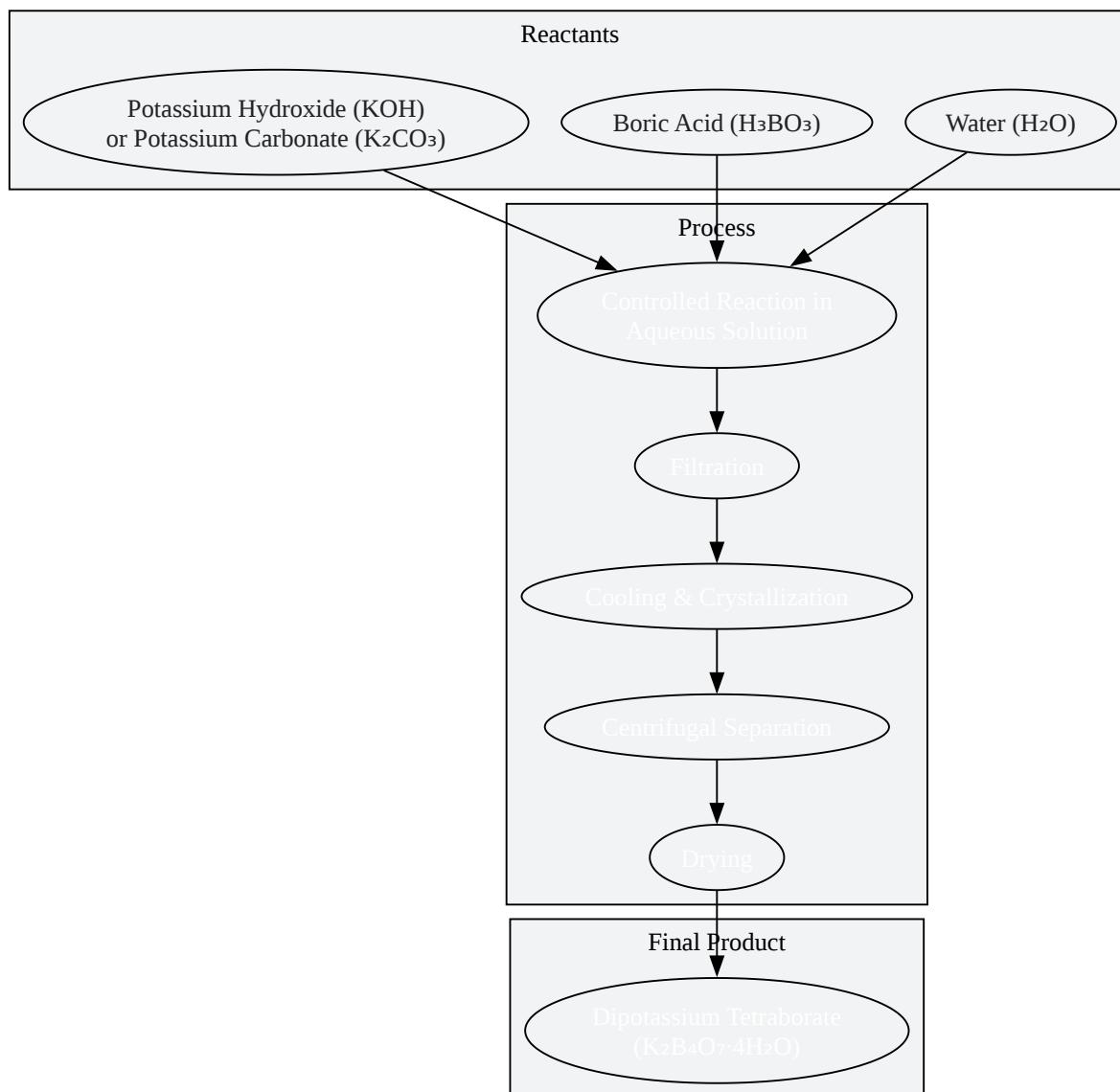
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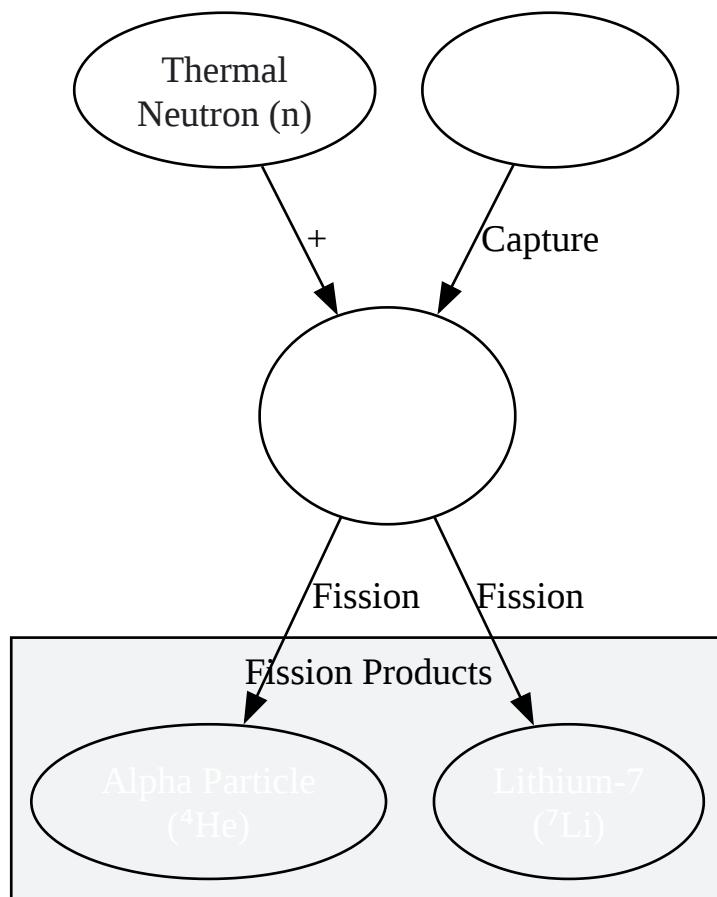
Dipotassium tetraborate is particularly valuable in systems where a soluble neutron absorber is required. Its high solubility in water allows for its use in emergency core cooling systems (ECCS) and standby liquid control systems, where it can be rapidly injected into the reactor coolant to shut down the nuclear reaction.[2][6][7] This approach is notably used for emergency shutdowns in nuclear-powered ships.[8]

## Synthesis and Mechanism of Action

Dipotassium tetraborate is commercially produced through the controlled reaction of potassium hydroxide or potassium carbonate with boric acid in an aqueous solution.[5][6][7] The resulting product is a white crystalline salt.

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The primary mechanism of neutron absorption is the  $^{10}\text{B}(\text{n},\alpha)^7\text{Li}$  reaction. This process is highly effective for thermal neutrons (neutrons with low kinetic energy).



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## Data Presentation

Quantitative data for dipotassium tetraborate and its constituent isotopes are crucial for modeling and safety calculations.

Table 1: Physical and Chemical Properties of Dipotassium Tetraborate Tetrahydrate ( $\text{K}_2\text{B}_4\text{O}_7 \cdot 4\text{H}_2\text{O}$ )

Property	Value	Reference(s)
Chemical Formula	$K_2B_4O_7 \cdot 4H_2O$	[6]
Molecular Weight	305.5 g/mol	[8]
Appearance	White crystalline granules	[6]
Specific Gravity	1.92	[8]
Boric Oxide ( $B_2O_3$ ) %	45.58%	[8]
Potassium Oxide ( $K_2O$ ) %	30.83%	[8]
Solubility in Water	Higher than sodium borax (borax)	[6][7]
pH of 2% (wt) solution	9.2	[6][7]
Melting Point	Fuses to a clear glass at 815°C	[6]

Table 2: Nuclear Properties of Key Isotopes for Neutron Absorption

Isotope	Natural Abundance (%)	Thermal Neutron Capture Cross-Section (barns) <sup>1</sup>	Primary Reaction	Reference(s)
Boron-10 ( $^{10}B$ )	19.9	~3840	$^{10}B(n,\alpha)^7Li$	[2][6]
Boron-11 ( $^{11}B$ )	80.1	~0.005	-	[2]
Potassium-39 ( $^{39}K$ )	93.2581	$2.28 \pm 0.04$	$^{39}K(n,\gamma)^{40}K$	
Potassium-40 ( $^{40}K$ )	0.0117	$90 \pm 7$	$^{40}K(n,\gamma)^{41}K$	
Potassium-41 ( $^{41}K$ )	6.7302	$1.62 \pm 0.03$	$^{41}K(n,\gamma)^{42}K$	

<sup>1</sup>A barn is  $10^{-24}$  cm<sup>2</sup>. The cross-section is a measure of the probability of a nuclear reaction.

## Experimental Protocols

The qualification and acceptance of dipotassium tetraborate as a neutron absorber involve rigorous testing to ensure it meets the minimum required <sup>10</sup>B concentration and performance standards.

- Objective: To prepare a dipotassium tetraborate solution of a known concentration for qualification testing.

- Materials:

- Dipotassium tetraborate tetrahydrate (K<sub>2</sub>B<sub>4</sub>O<sub>7</sub>·4H<sub>2</sub>O), reagent grade.
- Deionized water.
- Volumetric flasks, analytical balance, magnetic stirrer.

- Procedure:

1. Calculate the mass of K<sub>2</sub>B<sub>4</sub>O<sub>7</sub>·4H<sub>2</sub>O required to achieve the target boron concentration (e.g., 2,000 mg/L of boron).

2. Accurately weigh the calculated mass of the salt using an analytical balance.

3. Transfer the salt to a volumetric flask of the desired final volume.

4. Add approximately half the final volume of deionized water to the flask.

5. Agitate the solution using a magnetic stirrer until the salt is completely dissolved.

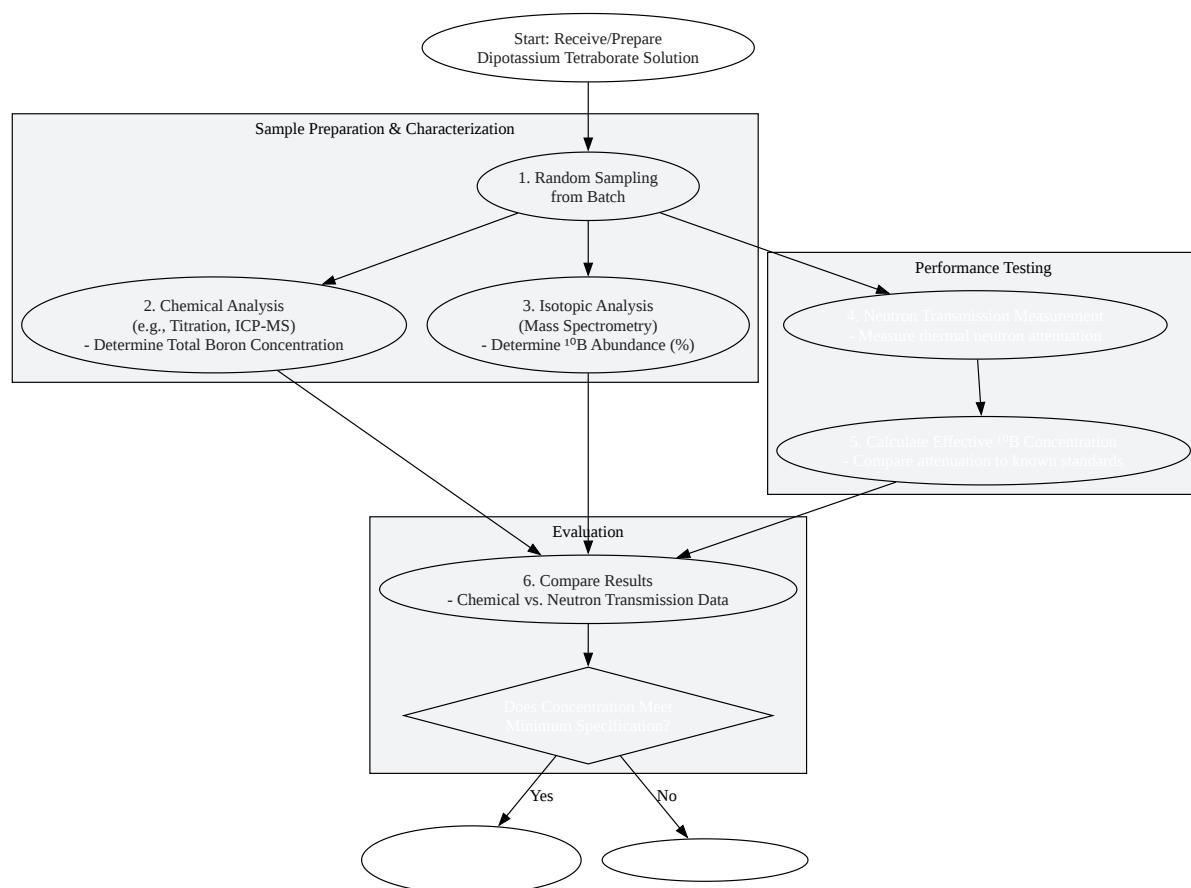
Dipotassium tetraborate is highly soluble.[6]

6. Once dissolved, add deionized water to the calibration mark on the volumetric flask.

7. Stopper the flask and invert it several times to ensure a homogeneous solution.

8. Label the solution with its concentration, preparation date, and preparer's initials.

This protocol outlines the general steps for qualifying a batch of dipotassium tetraborate solution. The core objective is to verify the effective  $^{10}\text{B}$  areal density (for a liquid, this translates to volumetric concentration).

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- Objective: To verify that the dipotassium tetraborate solution meets the minimum required effective  $^{10}\text{B}$  concentration for its intended nuclear application.
- Methodologies:
  - Chemical and Isotopic Analysis:
    1. Total Boron Concentration: Use standard analytical techniques such as titration or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) to determine the total boron concentration in the solution.
    2. Isotopic Abundance: Use mass spectrometry to determine the isotopic ratio of  $^{10}\text{B}$  to  $^{11}\text{B}$ . This is critical as only  $^{10}\text{B}$  is an effective neutron absorber.[\[2\]](#)
    3. Calculation: The physical  $^{10}\text{B}$  concentration is calculated by multiplying the total boron concentration by the percentage of  $^{10}\text{B}$  abundance.
  - Neutron Transmission Measurement:
    1. Principle: This is a direct measurement of the solution's effectiveness in absorbing neutrons. A collimated beam of thermal neutrons is passed through a sample of the solution, and the degree of attenuation (reduction in neutron intensity) is measured by a detector.
    2. Apparatus:
      - A research reactor or other source of thermal neutrons.
      - A neutron beam collimator.
      - A sample cell with a known path length to hold the dipotassium tetraborate solution.
      - A neutron detector (e.g., a  $^3\text{He}$  or  $\text{BF}_3$  proportional counter).
    3. Procedure: a. Measure the initial intensity ( $I_0$ ) of the neutron beam without the sample. b. Place the sample cell filled with the dipotassium tetraborate solution in the beam path. c. Measure the attenuated intensity ( $I$ ) of the neutron beam after it passes through

the sample. d. Compare the attenuation with that of homogeneous standards of known  $^{10}\text{B}$  concentration to determine the effective  $^{10}\text{B}$  concentration of the sample solution.

- Acceptance Criteria:

- The effective  $^{10}\text{B}$  concentration, as determined by neutron transmission, must meet or exceed the minimum specified value required for criticality safety.
- A statistical analysis of multiple samples from a batch should demonstrate with high confidence that the material meets the minimum requirements.

For permanently installed solutions, a monitoring program is necessary to ensure the neutron-absorbing capability is not degrading over time. This adapts the "coupon" testing method used for solid absorbers.[\[4\]](#)

- Objective: To periodically verify the continued efficacy of the in-service dipotassium tetraborate solution.

- Procedure:

1. Establish a Baseline: Upon initial qualification and installation, perform a comprehensive analysis (Protocol 4.2) to establish a baseline for the solution's properties.

2. Periodic Sampling: At scheduled intervals (e.g., annually or as determined by safety analysis), draw a representative sample from the in-service system.

3. Routine Testing: Perform basic tests on the sample, including:

- Visual inspection for particulates or discoloration.

- Measurement of pH and density.

- Chemical analysis to confirm total boron concentration.

4. Comprehensive Re-qualification: At longer intervals (e.g., every 5 years), perform a full re-qualification as described in Protocol 4.2, including neutron transmission measurements, to confirm the effective  $^{10}\text{B}$  concentration has not changed.[\[4\]](#)

5. Evaluation: Compare the results of periodic testing against the established baseline. Any significant deviation should trigger an investigation and corrective actions.

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